

# Dibenzylamine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Dibenzylamine

Cat. No.: B1670424

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**Dibenzylamine** is a versatile secondary amine utilized in various chemical syntheses, including the preparation of rubber accelerators and as an intermediate in the pharmaceutical and dye industries.<sup>[1]</sup> Due to its hazardous properties, a thorough understanding of its safety and handling precautions is paramount for all personnel involved in its use. This guide provides an in-depth overview of the hazards associated with **dibenzylamine** and detailed recommendations for its safe handling, storage, and emergency procedures.

## Hazard Identification and Classification

**Dibenzylamine** is classified as a hazardous substance and requires careful handling to avoid adverse health effects.<sup>[2]</sup> It is harmful if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.<sup>[3][4][5]</sup>

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 1C	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H314: Causes severe skin burns and eye damage
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	Chronic 1	H410: Very toxic to aquatic life with long lasting effects

Pictograms:

- Corrosive
- Exclamation mark
- Environmental hazard

Signal Word: Danger

## Physical and Chemical Properties

Understanding the physical and chemical properties of **dibenzylamine** is crucial for safe handling and storage.

Property	Value
Appearance	Colorless to light yellow oily liquid
Odor	Ammonia-like
Molecular Formula	C14H15N
Molecular Weight	197.28 g/mol
Melting Point	-26 °C (-15 °F; 247 K)
Boiling Point	300 °C (572 °F)
Flash Point	143 °C (289.4 °F)
Density	1.026 g/cm <sup>3</sup>
Solubility	Insoluble in water. Soluble in alcohol and ether.
Vapor Pressure	0.3 Pa @ 20 °C
Autoignition Temperature	425 °C / 797 °F

## Toxicology

Exposure to **dibenzylamine** can result in significant health effects. The material can cause chemical burns to the skin, eyes, and gastrointestinal tract upon contact or ingestion. Inhalation may irritate the respiratory tract.

Test	Species	Route	Result	Guideline
LD50	Rat (female)	Oral	632 mg/kg	OECD Test Guideline 401
LD50	Rat	Dermal	> 2,000 mg/kg	OECD Test Guideline 402
Skin Corrosion/Irritation	Rabbit	Dermal	Corrosive (Category 1C)	(ECHA)
Bacterial Reverse Mutation (Ames test)	S. typhimurium	In vitro	Negative	OECD Test Guideline 471
Toxicity to fish				
Toxicity to daphnia and other aquatic invertebrates				
Toxicity to algae	Desmodesmus subspicatus (green algae)	NOEC: 0.1 mg/l (72 h)	OECD Test Guideline 201	
Toxicity to microorganisms	Activated sludge	EC50: 171 mg/l (30 min)	OECD Test Guideline 209	
Biodegradability	Activated sludge, non-adapted	aerobic	Not readily biodegradable (3% after 28 d)	Directive 67/548/EEC Annex V, C.4.D

## Experimental Protocols

The toxicological data presented are based on internationally recognized experimental guidelines. A brief overview of the methodologies is provided below.

## OECD Test Guideline 401: Acute Oral Toxicity

This test determines the short-term toxic effects of a substance administered in a single oral dose. The test substance is given in graduated doses to several groups of experimental animals, with one dose per group. Observations of effects and mortalities are recorded. Animals that die during the test are necropsied, and at the conclusion of the test, surviving animals are also sacrificed and necropsied. The LD50, the statistically derived single dose expected to cause death in 50% of the animals, is calculated.

## OECD Test Guideline 402: Acute Dermal Toxicity

This guideline provides information on the health hazards likely to arise from short-term dermal exposure to a chemical. The test substance is applied to the skin of animals in a stepwise procedure using fixed doses. The initial dose is selected to produce signs of toxicity without causing severe effects or mortality. Observations of effects and deaths are made, and animals are necropsied at the end of the study.

## OECD Test Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test determines the effects of a substance on the growth of freshwater microalgae or cyanobacteria. Exponentially growing test organisms are exposed to the test substance in batch cultures for 72 hours. The reduction in growth in a series of algal cultures exposed to at least five concentrations of the test substance is measured.

## OECD Test Guideline 209: Activated Sludge, Respiration Inhibition Test

This test assesses the effects of a substance on microorganisms from activated sludge by measuring their respiration rate. Test mixtures containing water, synthetic sewage feed, and the test substance are incubated, and the oxygen consumption is measured after a defined exposure period, typically 3 hours.

## OECD Test Guideline 471: Bacterial Reverse Mutation Assay (Ames Test)

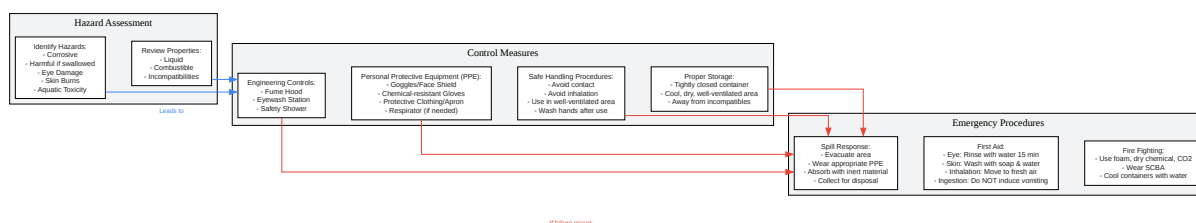
The Ames test is a widely used method to assess the mutagenic potential of chemical compounds. It utilizes amino-acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations. The test is performed with and without a metabolic activation system (S9 fraction) to simulate mammalian metabolism. A positive result is indicated by a significant increase in the number of revertant colonies.

## Directive 67/548/EEC Annex V, C.4.D (Manometric Respirometry)

This method is used to determine the degree of biodegradability of a substance. It measures the oxygen uptake by a microbial inoculum in the presence of the test substance in a closed respirometer.

## Safety and Handling Precautions

The following diagram illustrates the logical workflow for ensuring the safe handling of **dibenzylamine**.



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## References

- 1. oecd.org [oecd.org]
- 2. OECD 209: Activated Sludge, Respiration Inhibition Test (Carbon and Ammonium Oxidation) | ibacon GmbH [ibacon.com]
- 3. OECD 402: Acute Dermal Toxicity - Analytice [analytice.com]
- 4. nib.si [nib.si]
- 5. oecd.org [oecd.org]
- To cite this document: BenchChem. [Dibenzylamine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670424#dibenzylamine-safety-and-handling-precautions]

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